

# Vanillylmandelic Acid (VMA) ELISA Kit: Application Notes and Protocols for Biological Fluids

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## Compound of Interest

Compound Name: Vanillylmandelic Acid

Cat. No.: B195454

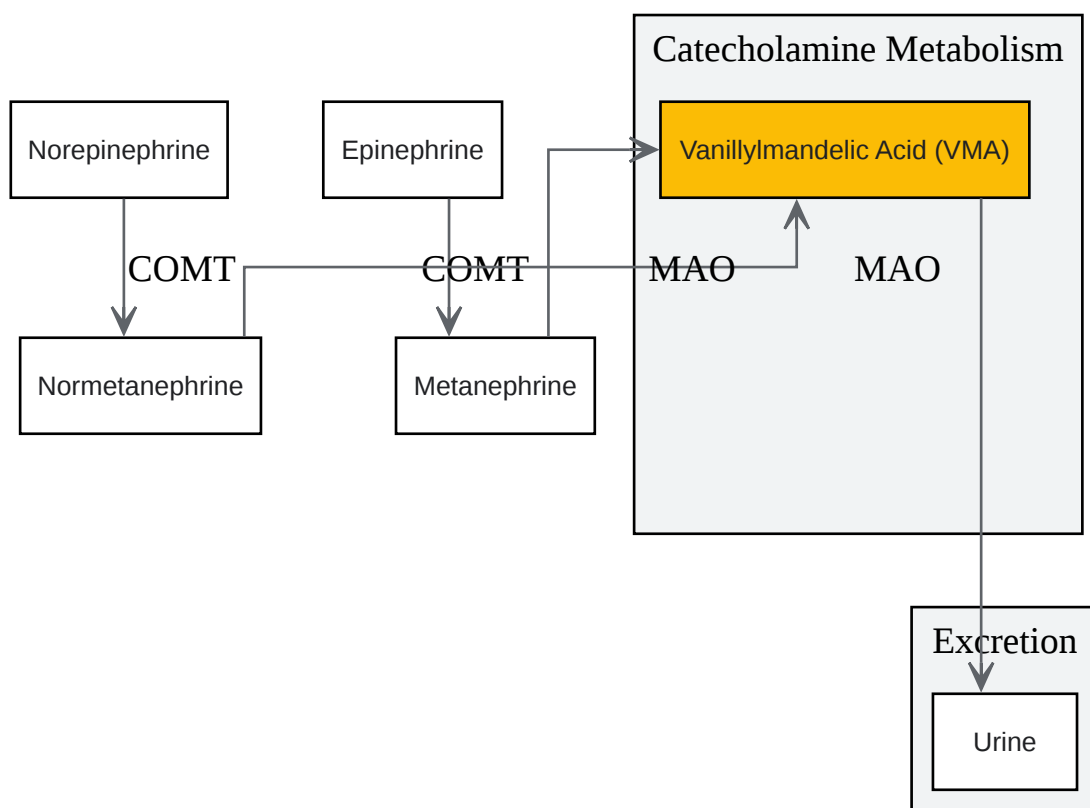
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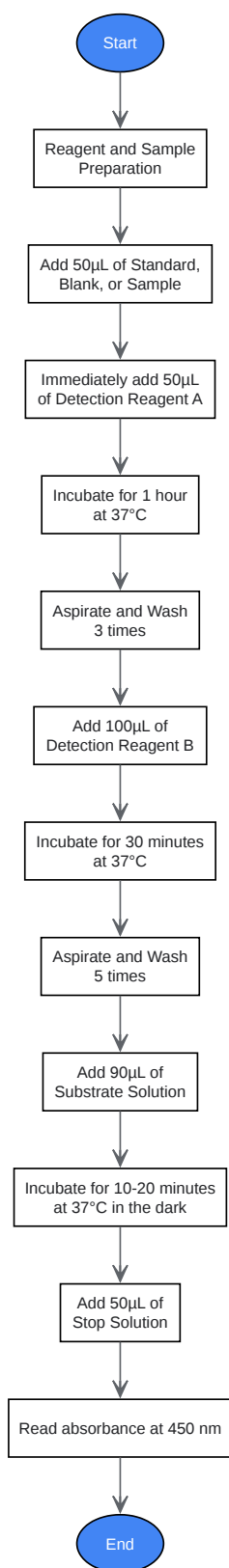
For Researchers, Scientists, and Drug Development Professionals

This document provides detailed application notes and protocols for the quantification of **Vanillylmandelic Acid** (VMA) in various biological fluids using a competitive Enzyme-Linked Immunosorbent Assay (ELISA) kit. VMA is a key metabolite of the catecholamines epinephrine and norepinephrine, and its measurement is crucial in research related to neuroendocrine tumors, such as pheochromocytoma and neuroblastoma, as well as in studies of catecholamine metabolism.<sup>[1]</sup>

## Principle of the Assay

The VMA ELISA kit utilizes a competitive immunoassay technique.<sup>[2][3]</sup> In this method, a microtiter plate is pre-coated with VMA.<sup>[2][3]</sup> When standards or samples are added to the wells, the VMA present in them competes with the fixed amount of VMA on the plate for binding sites on a biotin-conjugated antibody specific to VMA.<sup>[2][3]</sup> Subsequently, an Avidin-Horseradish Peroxidase (HRP) conjugate is added, which binds to the biotinylated antibody.<sup>[2]</sup> <sup>[3]</sup> After a wash step, a substrate solution is added, and the color develops in inverse proportion to the amount of VMA in the sample. The reaction is then stopped, and the optical density is measured at 450 nm.<sup>[1][2]</sup> The concentration of VMA is determined by comparing the optical density of the samples to a standard curve.<sup>[3]</sup>





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## References

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